

# An In-depth Technical Guide on 5-(aminomethyl)-N,N-dimethylpyridin-2-amine

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## Compound of Interest

Compound Name: 5-(aminomethyl)-N,N-dimethylpyridin-2-amine

Cat. No.: B047973

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This document provides a detailed overview of the chemical structure and properties of **5-(aminomethyl)-N,N-dimethylpyridin-2-amine**, a compound of interest in chemical and pharmaceutical research.

## Chemical Identity and Structure

The compound **5-(aminomethyl)-N,N-dimethylpyridin-2-amine** is a substituted pyridine derivative. Its structure consists of a central pyridine ring functionalized with a dimethylamino group at the second position and an aminomethyl group at the fifth position.

**IUPAC Name:** The formally accepted IUPAC name for this compound is **5-(aminomethyl)-N,N-dimethylpyridin-2-amine**.<sup>[1]</sup>

**Synonyms:** It is also known by other names, including 6-(Dimethylamino)-3-pyridinemethanamine.<sup>[2]</sup>

The chemical structure can be unambiguously represented by the SMILES (Simplified Molecular-Input Line-Entry System) string: CN(C)C1=NC=C(C=C1)CN.<sup>[1][2]</sup>

## Structural Diagram

The two-dimensional structure of the molecule is depicted below, illustrating the connectivity of the atoms.

#### 2D Structure of 5-(aminomethyl)-N,N-dimethylpyridin-2-amine

## Physicochemical Properties and Identifiers

A summary of the key quantitative data and identifiers for this compound is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>13</sub> N <sub>3</sub>	[1][2][3]
Molecular Weight	151.21 g/mol	[2][3]
Monoisotopic Mass	151.110947427 Da	[1][2]
CAS Number	354824-17-2	[2][3][4]
PubChem CID	16788596	[1][2]
Predicted pKa	8.18 ± 0.29	[2]
Predicted XLogP3-AA	0.2	[1][2]
Canonical SMILES	<chem>CN(C)C1=NC=C(C=C1)CN</chem>	[1][2]
InChI Key	YJIDKQVYACIBPR-UHFFFAOYSA-N	[1][2]

## Context and Availability

This compound is listed as a building block for protein degraders, indicating its potential utility in the development of targeted protein degradation technologies, such as Proteolysis-Targeting Chimeras (PROTACs).[3] It is available from various chemical suppliers for research and development purposes.

Due to the specific nature of this inquiry focusing on the fundamental chemical identity of **5-(aminomethyl)-N,N-dimethylpyridin-2-amine**, comprehensive experimental protocols, signaling pathway analyses, and extensive quantitative data from specific applications are not

available within the scope of this guide. Such information would be found in peer-reviewed research articles detailing the use of this specific molecule in a particular biological or chemical context. No such specific research applications were found in the initial search.

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## References

- 1. PubChemLite - 5-(aminomethyl)-n,n-dimethylpyridin-2-amine (C<sub>8</sub>H<sub>13</sub>N<sub>3</sub>) [pubchemlite.lcsb.uni.lu]
- 2. guidechem.com [guidechem.com]
- 3. calpaclab.com [calpaclab.com]
- 4. alchempharmtech.com [alchempharmtech.com]
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